Improving PINN accuracy for problems with sharp gradients

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest		
Compound Name:	Pdic-NN	
Cat. No.:	B15614678	Get Quote

Technical Support Center: Improving PINN Accuracy

Welcome to the technical support center for Physics-Informed Neural Networks (PINNs). This guide provides troubleshooting advice and answers to frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals improve the accuracy of their PINN models, especially for problems involving sharp gradients, discontinuities, or shock waves.

Frequently Asked Questions (FAQs)

Q1: My PINN model is highly inaccurate in regions with sharp gradients. What are the common causes and potential solutions?

A1: This is a common challenge with standard ("vanilla") PINNs. The primary cause is often the "spectral bias" of neural networks, which means they tend to learn low-frequency features more easily than the high-frequency features characteristic of sharp gradients or discontinuities.[1] This leads to inaccurate or oscillatory solutions near these sharp fronts.[2]

Several advanced techniques can mitigate this issue:

- Gradient-Enhanced PINNs (gPINNs): These models incorporate the gradient of the PDE residual into the loss function, which helps enforce the physical laws more strictly, especially in high-gradient regions.[3][4]

- Adaptive Activation Functions: Instead of using fixed activation functions (like tanh or ReLU), adaptive activation functions with trainable parameters can dynamically change the topology of the loss function, improving convergence and accuracy.[5][6]

- Domain Decomposition: The problem domain is divided into smaller subdomains, and a separate, smaller neural network is trained on each. This approach can help isolate challenging regions with sharp gradients.[7][8]

- Adaptive Sampling: The distribution of collocation points is dynamically adjusted during training to concentrate them in areas where the PDE residual or its gradient is large.[9][10]

- Curriculum and Transfer Learning: The model is first trained on a simpler version of the problem (e.g., with a lower frequency or a smoother solution) and then gradually exposed to the more complex, sharp-gradient problem.[11][12]

Q2: What are Gradient-Enhanced PINNs (gPINNs) and how do they work?

A2: Gradient-Enhanced PINNs (gPINNs) are an extension of the standard PINN framework designed to improve accuracy and training efficiency.[4][13] They achieve this by adding a penalty term to the loss function that corresponds to the gradient of the PDE residual.[3]

Methodology: The standard PINN loss function aims to minimize the PDE residual, $r(x; \theta)$. The gPINN loss function adds a term for the spatial and/or temporal gradient of this residual:

$L(\theta)$ = L_residual + L_gradient + L_boundary

where:

- L_residual is the mean squared error of the PDE residual.

- L_gradient is the mean squared error of the gradient of the PDE residual (e.g., $||\nabla r(x; \theta)||^2$). [3]

- L_boundary enforces the boundary and initial conditions.

By penalizing the gradient of the residual, the gPINN is forced not only to satisfy the PDE at specific points but also to ensure that the residual's variation between points is minimal. This leads to a smoother and more physically consistent solution, particularly for problems with steep gradients.[3][13] Combining gPINNs with adaptive sampling methods can further enhance performance.[4]
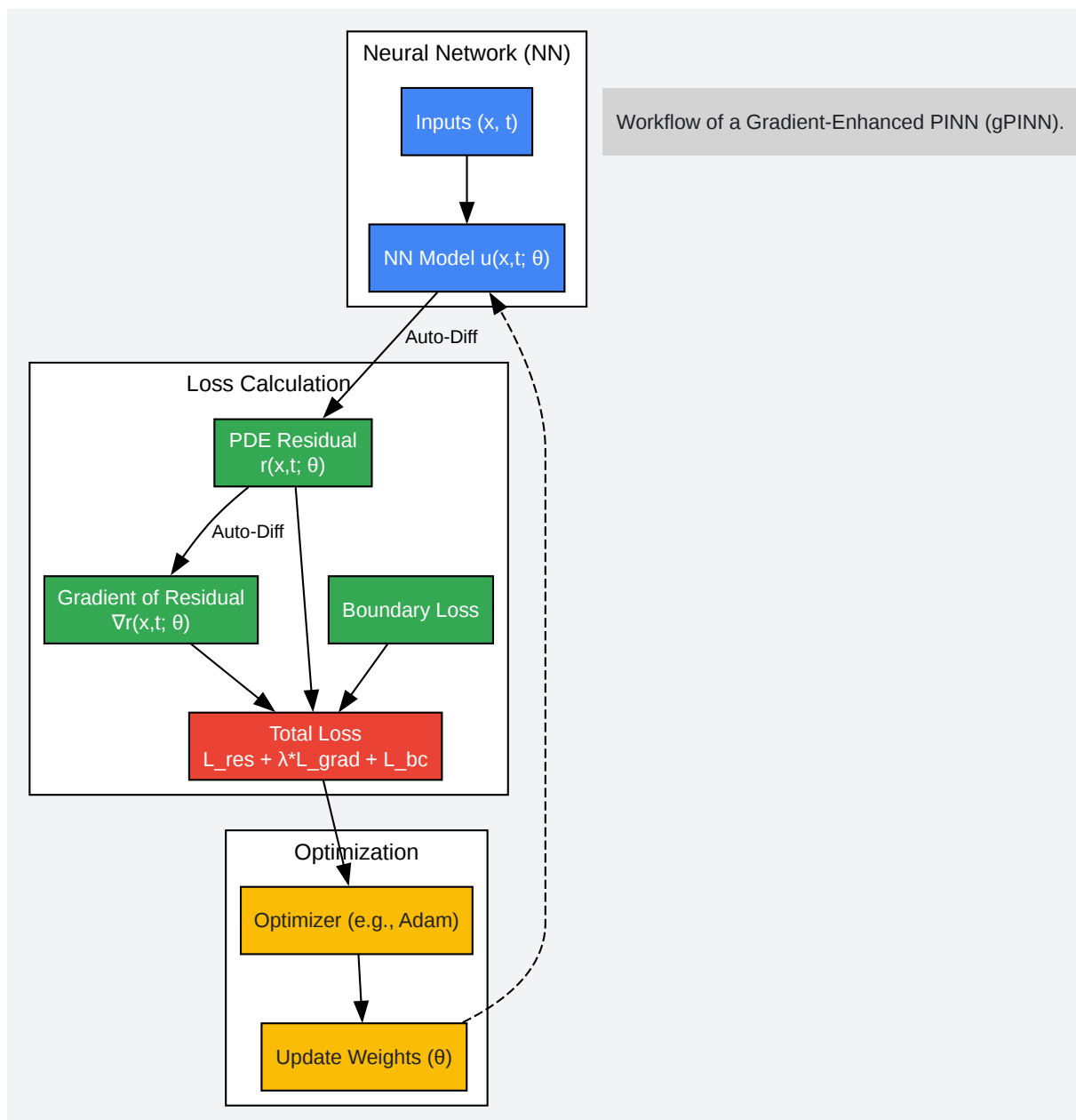
Tech Support

Workflow of a Gradient-Enhanced PINN (gPINN).

Workflow of a Gradient-Enhanced PINN (gPINN).

Q3: How do I choose an appropriate activation function for a problem with sharp solutions?

A3: The choice of activation function is critical for PINN performance, as the network's ability to represent high-frequency signals is highly dependent on it.[6] While functions like tanh are common, they may struggle with sharp gradients.

Adaptive Activation Functions are a powerful solution. These functions include a trainable parameter that scales the input, allowing the network to adjust the activation function's slope during training. This dynamic adjustment improves convergence rates and overall solution accuracy.[5][14]

Experimental Protocol:

- Select a base activation function: Common choices include tanh or swish.

- Introduce a scalable hyperparameter: Modify the activation function to $\sigma(n * a * x)$, where n is a fixed scaling factor and a is a trainable parameter initialized to 1. This parameter can be layer-specific or even neuron-specific.[14]

- Train the network: The optimizer will update the parameter a along with the network's weights and biases.

- Analyze performance: Compare the convergence speed and final accuracy against a PINN with a fixed activation function. Studies have shown this approach to be simple and effective for improving efficiency and robustness.[5]

PINNs show high sensitivity to activation functions, and there is no single best choice for all problems.[6] Therefore, introducing adaptive parameters avoids inefficient manual trial-and-error.[15]

Q4: When should I use a domain decomposition approach?

A4: Domain decomposition is particularly useful for problems with:
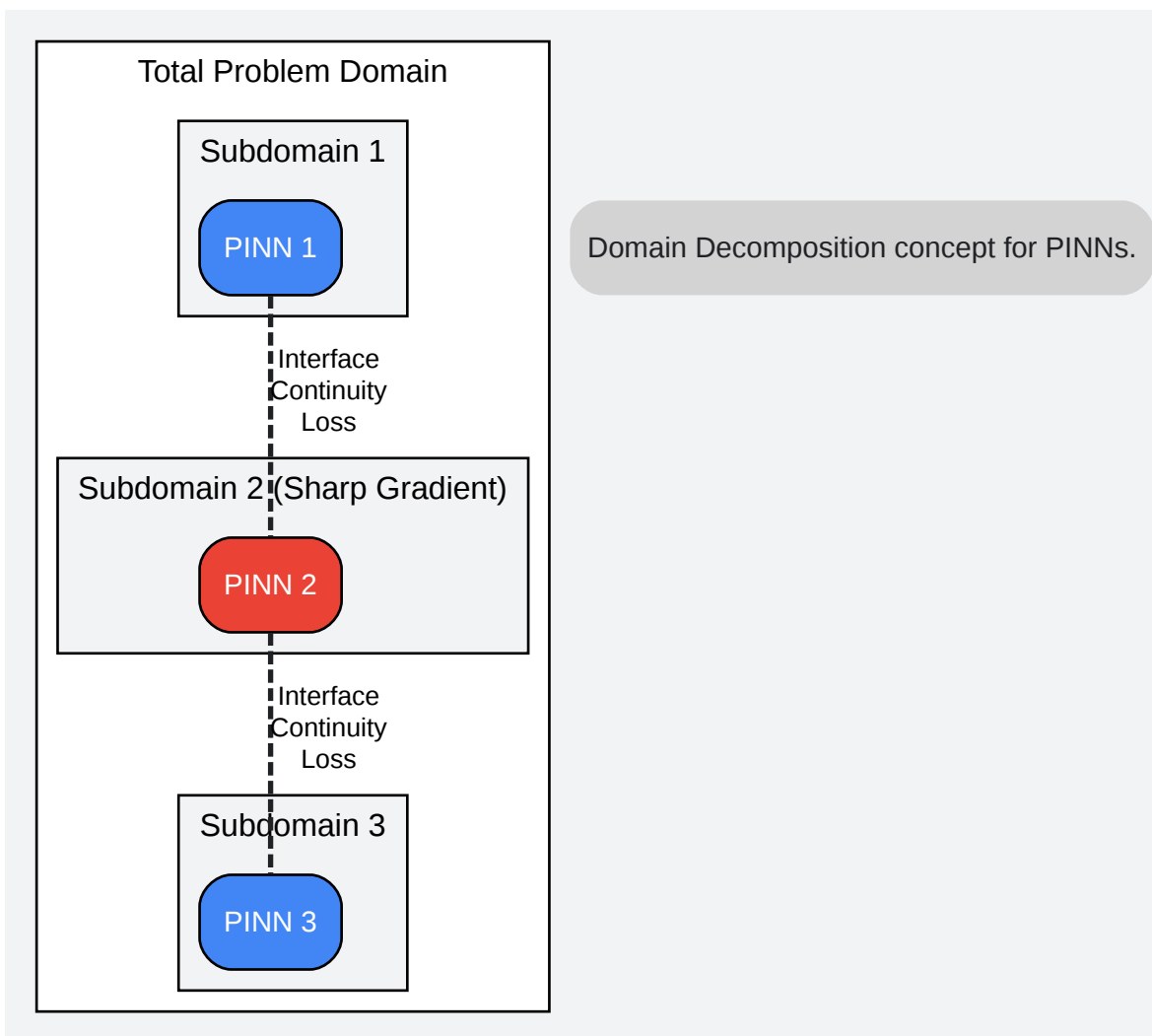
- Sharp Interfaces or Discontinuities: Such as in layered materials or multi-phase flows.[16]

- Complex Geometries: Where a single neural network struggles to represent the entire solution space.[8]

- Solutions with Steep Gradients: By decomposing the domain, you can use a dedicated network to focus on the region with the sharp gradient, which can be difficult for a single global network to learn.[7][17]

Methodology (XPINN - Extended PINN):

- Decompose the Domain: Split the computational domain into several smaller, potentially overlapping subdomains.

- Assign Networks: Assign a separate neural network to each subdomain.

- Define Loss Function: The total loss function is a sum of the losses for each subdomain. This includes the PDE residual loss within each subdomain and additional interface loss terms to enforce continuity of the solution and its derivatives between adjacent subdomains.

- Train: Train all neural networks simultaneously.

This approach offers greater representational capacity and is well-suited for parallelization.[8]

Total Problem Domain

Subdomain 1

PINN 1

Domain Decomposition concept for PINNs.

Interface Continuity Loss

Subdomain 2 (Sharp Gradient)

PINN 2

Interface Continuity Loss

Subdomain 3

PINN 3

Click to download full resolution via product page

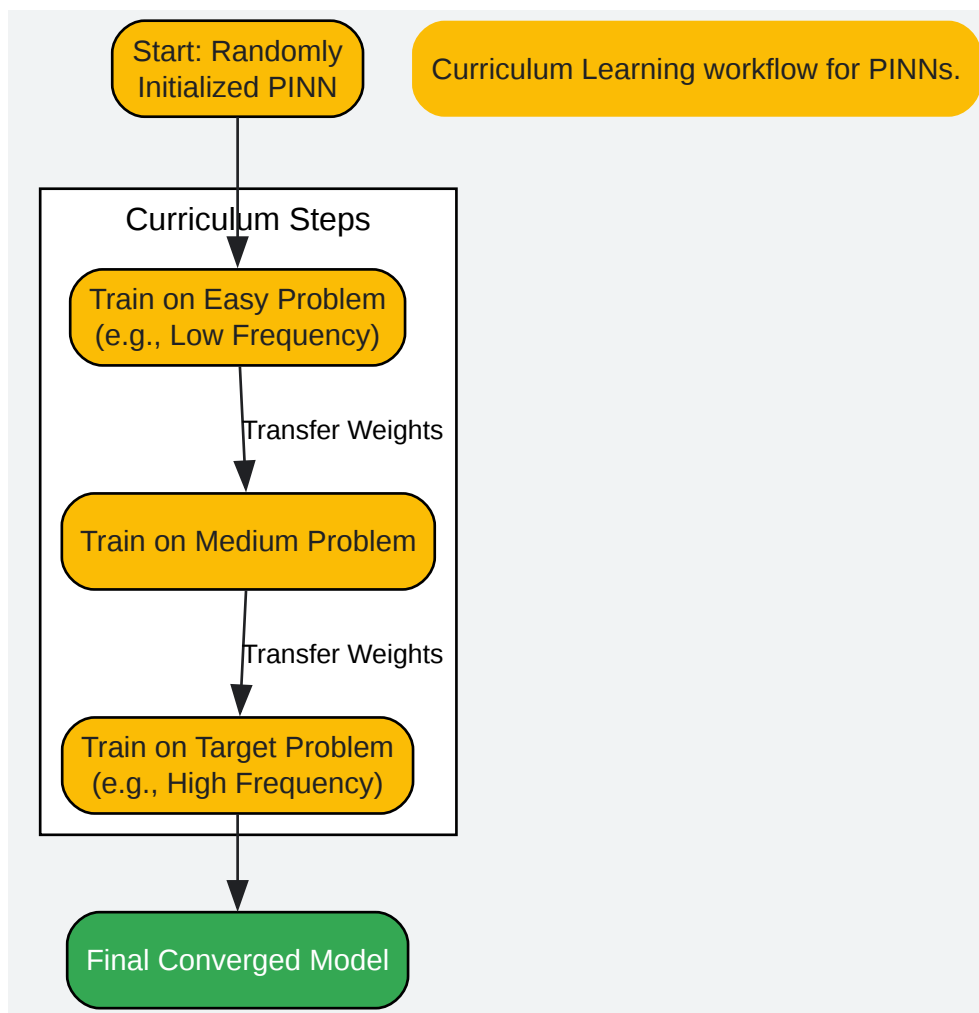Domain Decomposition concept for PINNs.

Q5: What is curriculum learning and how can it be applied to PINNs for complex problems?

A5: Curriculum learning is a training strategy inspired by how humans learn, starting with simple concepts and gradually moving to more complex ones.[12][18] For PINNs, this often involves training the model on a sequence of problems of increasing difficulty. This is particularly effective for high-frequency or multi-scale problems where direct training often fails. [11][19]

Experimental Protocol (Frequency-based Curriculum):

Tech Support

- Source Problem: Start by training a PINN on a low-frequency (smoother) version of the target PDE. For example, in a wave equation, use a lower wave number.

- Train to Convergence: Train this initial model until the loss plateaus.

- Transfer and Fine-Tune: Use the trained weights and biases from the source model as the initialization for a new PINN targeted at a slightly higher frequency. This is a form of transfer learning.[20]

- Iterate: Repeat step 3, gradually increasing the frequency until you reach the target problem.

This approach helps the optimizer find a good region in the complex loss landscape of the high-frequency problem, boosting robustness and convergence without needing to increase network size.[11][19] A similar curriculum can be designed by gradually increasing the Péclet number in advection-diffusion problems or by dividing training data into intervals along the temporal dimension.[12]

Curriculum Learning workflow for PINNs.

Troubleshooting Guides & Methodologies

This section provides a summary of advanced methods to address sharp gradient issues.

Method	Core Idea	Best For	Key Implementation Detail	Reference
Gradient-Enhanced PINN (gPINN)	Add the gradient of the PDE residual to the loss function.	Improving accuracy and convergence in high-gradient regions.	Loss = L_res + λ * L_grad_res	[3],[4]
Adaptive Activation Functions	Use activation functions with trainable scaling parameters.	Improving convergence speed and avoiding manual tuning of activation functions.	$\sigma(a * x)$ where a is a trainable parameter.	[5],[14]
Domain Decomposition (e.g., XPINN)	Split the domain and use one network per subdomain.	Problems with sharp interfaces, discontinuities, or complex geometries.	Add interface loss terms to ensure solution continuity.	[7],[8]
Adaptive Sampling (Residual-based)	Add more collocation points in regions of high PDE residual.	Problems where the location of sharp features is not known a priori.	Iteratively train, identify high-residual regions, and resample.	[9],[21]
Curriculum / Transfer Learning	Start with an easy problem and gradually increase complexity.	High-frequency, multi-scale, or highly nonlinear problems.	Use weights from a converged "easy" model to initialize the "hard" model.	[11],[12]
Staggered Training (Sharp-PINN)	For coupled PDEs, alternately minimize the	Intricate and strongly coupled systems of PDEs, like	Alternate training optimizers on different parts of	[22],[23]

Tech Support

	residuals of each equation.	phase-field models.	the total loss function.	
Hard Constraints	Modify the network architecture to analytically satisfy boundary conditions or physical constraints.	Problems where vanilla PINNs tend to violate known physical bounds (e.g., saturation).	Use a trial solution form, e.g., u_trial = u_boundary + d(x) * NN(x).	[24],[25]
Relaxation Neural Networks (RelaxNN)	Solve a related "relaxation system" that provides a smooth asymptotic approach to the discontinuous solution.	Hyperbolic systems that develop shock waves, where standard PINNs fail.	Reformulate the original PDE system into a relaxation system before applying the PINN framework.	[26]

> **Need Custom Synthesis?**
>
> *BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.*
>
> *Email: info@benchchem.com or Request Quote Online.*

References

- 1. repository.tudelft.nl [repository.tudelft.nl]

- 2. Challenges and Advancements in Modeling Shock Fronts with Physics-Informed Neural Networks: A Review and Benchmarking Study [arxiv.org]

- 3. emergentmind.com [emergentmind.com]

- 4. [2111.02801] Gradient-enhanced physics-informed neural networks for forward and inverse PDE problems [arxiv.org]

- 5. [1906.01170] Adaptive activation functions accelerate convergence in deep and physics-informed neural networks [arxiv.org]

- 6. global-sci.com [global-sci.com]

- 7. arxiv.org [arxiv.org]

- 8. Physics-informed neural networks - Wikipedia [en.wikipedia.org]

- 9. Physics-informed neural networks with residual/gradient-based adaptive sampling methods for solving partial differential equations with sharp solutions [pubs-en.cstam.org.cn]

- 10. researchgate.net [researchgate.net]

- 11. mdpi.com [mdpi.com]

- 12. ngm2024.se [ngm2024.se]

- 13. researchgate.net [researchgate.net]

- 14. pubs.aip.org [pubs.aip.org]

- 15. [2308.04073] Learning Specialized Activation Functions for Physics-informed Neural Networks [arxiv.org]

- 16. Physics-Informed Machine Learning for Soil Physics | UC Merced [soilphysics.ucmerced.edu]

- 17. [PDF] Domain decomposition-based coupling of physics-informed neural networks via the Schwarz alternating method | Semantic Scholar [semanticscholar.org]

- 18. ml4physicalsciences.github.io [ml4physicalsciences.github.io]

- 19. [2401.02810] Physics-Informed Neural Networks for High-Frequency and Multi-Scale Problems using Transfer Learning [arxiv.org]

- 20. themoonlight.io [themoonlight.io]

- 21. arxiv.org [arxiv.org]

- 22. researchgate.net [researchgate.net]

- 23. [2502.11942] Sharp-PINNs: staggered hard-constrained physics-informed neural networks for phase field modelling of corrosion [arxiv.org]

- 24. mdpi.com [mdpi.com]

- 25. Sharp-PINNs: staggered hard-constrained physics-informed neural networks for phase field modelling of corrosion [arxiv.org]

- 26. [2404.01163] Capturing Shock Waves by Relaxation Neural Networks [arxiv.org]

- To cite this document: BenchChem. [Improving PINN accuracy for problems with sharp gradients]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15614678#improving-pinn-accuracy-for-problems-with-sharp-gradients]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade?   Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com